

A Comparative Guide to the Structure-Activity Relationship of Aminophenyl Pyrrolidinone Derivatives

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Compound of Interest

Compound Name: 1-(3-Aminophenyl)-5-methylpyrrolidin-2-one

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The aminophenyl pyrrolidinone scaffold is a cornerstone in modern medicinal chemistry, serving as a versatile template for the development of potent and selective modulators of various biological targets. Its unique structural features, including a rigid five-membered lactam ring and an appended aromatic amine, provide an excellent platform for introducing diverse functionalities to achieve desired pharmacological profiles. This guide offers an in-depth comparison of the structure-activity relationships (SAR) for aminophenyl pyrrolidinone derivatives across three distinct and therapeutically significant areas: selective androgen receptor modulation, coagulation factor inhibition, and oncology. By examining the nuanced effects of structural modifications on biological activity, we aim to provide researchers, scientists, and drug development professionals with actionable insights to guide future discovery efforts.

Aminophenyl Pyrrolidinones as Selective Androgen Receptor Modulators (SARMs)

Background: The Pursuit of Tissue-Selective Anabolic Agents

The androgen receptor (AR) is a critical therapeutic target for a range of conditions, from muscle wasting and osteoporosis to androgen-dependent cancers.^[1] Traditional androgen therapies, such as testosterone, are limited by their lack of tissue selectivity, leading to undesirable side effects like prostatic hypertrophy and virilization.^[2] Selective Androgen Receptor Modulators (SARMs) represent a significant advancement, aiming to provide the anabolic benefits on muscle and bone while minimizing androgenic effects on tissues like the prostate.^{[1][3]} The aminophenyl pyrrolidinone core has been instrumental in the development of nonsteroidal SARMs that achieve this desired tissue selectivity.^{[1][4]}

Core Pharmacophore and Structure-Activity Relationship (SAR) Analysis

The general pharmacophore for this class of SARMs consists of an N-aryl pyrrolidinone core. The key to their activity and selectivity lies in the specific substitutions on both the aminophenyl ring (A-ring) and the pyrrolidinone ring itself.

- **Substitutions on the Aminophenyl (A-Ring):** This is a critical determinant of potency and efficacy. Electron-withdrawing groups are generally favored. For instance, propionamide-derived SARMs, such as S-4 (Andarine), feature cyano (-CN) and nitro (-NO₂) groups on the A-ring. These groups are essential for strong binding to the AR ligand-binding pocket.
- **The Pyrrolidinone Core:** The five-membered lactam structure provides a rigid scaffold. Modifications to this ring, particularly at the 3- and 4-positions, can influence tissue selectivity. Chiral centers on the pyrrolidine ring are also crucial for optimal interaction with the AR.
- **N-Aryl Substituent:** The nature of the substituent on the pyrrolidinone nitrogen plays a role in modulating the agonist/antagonist profile of the compound.
- **Ether Linkage:** In many SARM series, an ether linkage connects the aminophenyl group to the core structure, which has been shown to be important for selective, full anabolic agonism in muscle tissue.^[1]

A comparative analysis of quinolinone-based SARMs, which incorporate a pyrrolidine moiety, reveals the importance of specific substitutions for achieving an optimal profile. The lead compound from one such series, 6a, demonstrated excellent anabolic activity in muscle with reduced impact on the prostate.[4] This highlights the principle of separating anabolic and androgenic effects through fine-tuning of the chemical structure.

Compound ID	A-Ring Substituents	Pyrrolidine Ring Substituent	In Vivo Activity (Rat Model)	Reference
S-4 (Andarine)	p-NO ₂ , m-CN	N-acetyl	Full agonist in muscle, partial agonist in prostate.[1]	[1]
BMS-564929	p-CN, m-Cl, o-Me	Unsubstituted aryl	Potent in vitro agonist.[1]	[1]
Compound 6a	4-Trifluoromethyl (on quinolinone)	(2R,5R)-2-methyl-5-((R)-2,2,2-trifluoro-1-hydroxyethyl)	Excellent anabolic activity in muscle, reduced effect on prostate.[4]	[4]
Compound 18h	(on oxazinoquinoline)	N-substituted	Full efficacy in maintaining muscle weight, reduced activity on prostate.[2]	[2]

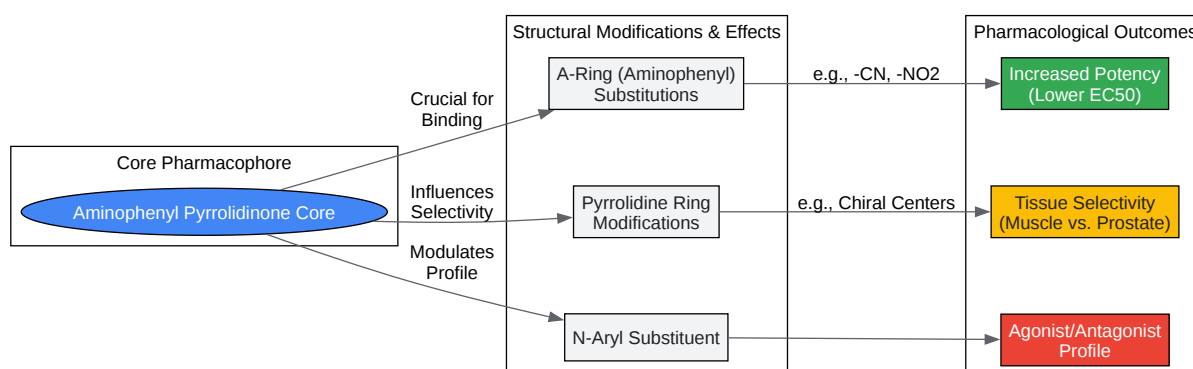
Experimental Protocol: Androgen Receptor Transcriptional Activation Assay

The causality behind selecting this assay is its ability to quantify the functional response of a compound—whether it acts as an agonist, antagonist, or partial agonist—by measuring the activation of a reporter gene under the control of an androgen-responsive element. This provides a direct measure of a compound's ability to engage the AR and initiate the downstream signaling cascade.

Step-by-Step Methodology:

- **Cell Culture:** Human embryonic kidney (HEK293) cells are cultured in DMEM supplemented with 10% fetal bovine serum and antibiotics. Cells are maintained at 37°C in a humidified atmosphere of 5% CO₂.
- **Transient Transfection:** Cells are seeded in 96-well plates. After 24 hours, they are co-transfected with an AR expression vector and a reporter plasmid containing a luciferase gene downstream of an androgen-responsive promoter (e.g., MMTV-luc). A transfection reagent like Lipofectamine 2000 is used according to the manufacturer's protocol.
- **Compound Treatment:** 24 hours post-transfection, the medium is replaced with a serum-free medium containing the test compounds at various concentrations. A known AR agonist (e.g., DHT) is used as a positive control, and a vehicle (e.g., DMSO) is used as a negative control.
- **Luciferase Assay:** After a 16-24 hour incubation period, the cells are lysed, and luciferase activity is measured using a luminometer by adding a luciferase substrate.
- **Data Analysis:** The luminescence signals are normalized to a control (e.g., total protein concentration or a co-transfected β -galactosidase reporter). Dose-response curves are generated, and EC₅₀ values (the concentration required to elicit a 50% maximal response) are calculated to determine the potency of the compounds.

Visualization: SAR of Aminophenyl Pyrrolidinone-based SARMs



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Caption: Key SAR points for aminophenyl pyrrolidinone-based SARMs.

Aminophenyl Pyrrolidinones as Factor Xa and Factor XIa Inhibitors

Background: Targeting the Coagulation Cascade

Thromboembolic diseases are a leading cause of mortality worldwide, driving the need for safer and more effective anticoagulants.[5] Factor Xa (FXa) and Factor XIa (FXIa) are serine proteases that play pivotal roles at different points in the coagulation cascade.[6] Direct oral anticoagulants (DOACs) that target FXa are now in clinical use, but the search for agents with an improved bleeding profile continues. FXIa has emerged as a particularly attractive target, as its inhibition may prevent thrombosis with a lower risk of bleeding complications.[5] The aminophenyl pyrrolidinone scaffold has been successfully employed to design potent inhibitors that can target these enzymes.[7][8]

Core Scaffold and Structure-Activity Relationship (SAR) Analysis

For FXa/FXla inhibitors, the pyrrolidinone core often acts as a central scaffold designed to position key pharmacophoric groups into the enzyme's active site pockets, particularly the S1 and S4 pockets.

- **P1 Group (S1 Pocket Interaction):** The S1 pocket of these serine proteases is a deep, hydrophobic pocket that often accommodates a basic or charged moiety. In many designs, a group attached to the aminophenyl portion of the scaffold, such as a substituted phenyl ring, is designed to occupy this pocket. The nature of this group is critical for both potency and selectivity.
- **Pyrrolidine Scaffold:** The pyrrolidine ring serves as a rigid linker, correctly orienting the P1 and P4 groups. Its stereochemistry is often vital for achieving the optimal binding conformation. In some designs, the pyrrolidine nitrogens are used to anchor the P1 and P4 groups.^[7]
- **P4 Group (S4 Pocket Interaction):** The S4 pocket is a larger, more solvent-exposed region. Groups occupying this pocket are typically larger aromatic or heterocyclic moieties. For instance, in pyrrolo[3,2,1-ij]quinolin-2-one derivatives, a thiazole ring system attached to the core structure contributes to binding and activity.^[5] The introduction of fluorine or chlorine atoms into the para-position of a phenyl fragment in this region was found to be preferable for activity against both FXa and FXla.^[5]

Compound Series	P1 Group	P4 Group/Scaffold Feature	Key SAR Finding	Target(s)	Reference
Amino(methyl) pyrrolidines	Amidine/Guanidine	Chlorophenyl sulfonamide	The flexible aminomethyl pyrrolidine core allows optimal fitting in S1/S4 pockets.	FXa	[7]
Pyrroloquinolones	Phenyl (unsubstituted)	Thioxothiazolidineone	Inactivity of some derivatives explained by steric hindrance from a methyl group.	FXa, FXIa	[8]
Thiazolyl-hydrazinylidene-pyrroloquinolones	Phenyl (unsubstituted)	4-Arylthiazole	p-Cl or p-F on the arylthiazole ring enhances inhibitory activity.	FXa, FXIa	[5]

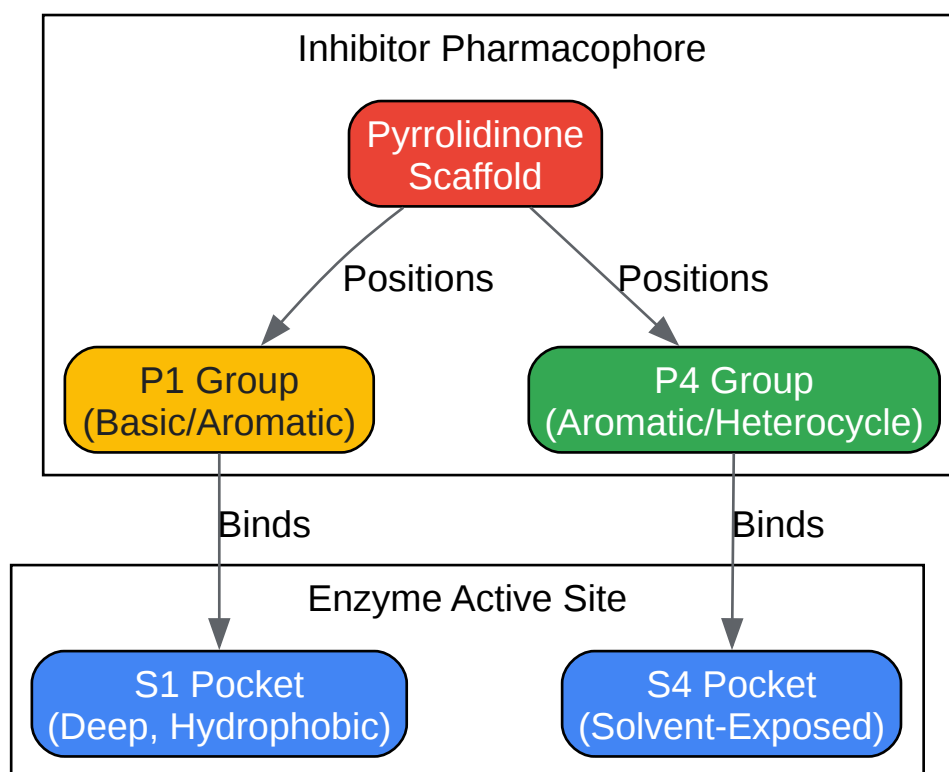
Experimental Protocol: In Vitro Chromogenic FXa/FXIa Inhibition Assay

This assay is chosen for its precision and direct measurement of enzymatic activity. It relies on the enzyme's ability to cleave a specific chromogenic substrate, producing a colored product. The rate of color formation is directly proportional to enzyme activity, and its reduction in the presence of an inhibitor allows for accurate determination of IC50 values.

Step-by-Step Methodology:

- **Reagent Preparation:** Prepare a buffer solution (e.g., Tris-HCl with NaCl and PEG). Reconstitute purified human Factor Xa or XIa enzyme and the corresponding chromogenic substrate (e.g., S-2222 for FXa) in the buffer. Prepare serial dilutions of the test compounds in DMSO.
- **Assay Setup:** In a 96-well microplate, add the buffer, the test compound dilution, and the enzyme solution.
- **Pre-incubation:** Incubate the enzyme-inhibitor mixture for a set period (e.g., 10-15 minutes) at room temperature or 37°C to allow for binding to reach equilibrium.
- **Reaction Initiation:** Initiate the enzymatic reaction by adding the chromogenic substrate to each well.
- **Kinetic Measurement:** Immediately place the plate in a microplate reader and measure the change in absorbance at 405 nm over time (kinetic mode).
- **Data Analysis:** Calculate the initial reaction velocity (V) for each concentration of the inhibitor. Plot the percent inhibition $[(V_{\text{control}} - V_{\text{inhibitor}}) / V_{\text{control}}] * 100$ against the logarithm of the inhibitor concentration. Fit the data to a four-parameter logistic equation to determine the IC50 value. Rivaroxaban can be used as a reference inhibitor for FXa.[8]

Visualization: FXa/FXIa Inhibitor Binding Model



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Caption: Pharmacophore model for aminophenyl pyrrolidinone FXa/FXIa inhibitors.

Aminophenyl Pyrrolidinones in Oncology

Background: Diverse Approaches to Cancer Therapy

The aminophenyl pyrrolidinone scaffold has been explored for anti-cancer activity through various mechanisms. Two notable examples include the development of novel anti-leukemic agents and the inhibition of the p53-MDM2 protein-protein interaction.

- **Anti-Leukemic Agents:** Certain aminophenyl-1,4-naphthoquinone derivatives incorporating a pyrrolidine ring have shown promise in killing leukemia cells.[9][10] The mechanism of action appears to be highly sensitive to minor structural changes.
- **p53-MDM2 Inhibition:** The p53 tumor suppressor protein is a crucial regulator of the cell cycle and apoptosis. In many cancers, p53 is inactivated through its interaction with the murine double minute 2 (MDM2) oncoprotein. Disrupting this interaction with small molecules can restore p53 function and trigger tumor cell death, making it a valuable therapeutic

strategy.[11] Pyrrolidinone derivatives have been successfully designed as potent p53-MDM2 inhibitors.[11]

Comparative SAR Analysis

A. Anti-Leukemic Aminophenyl-1,4-Naphthoquinones: A fascinating SAR study compared two closely related compounds, TW-85 and TW-96, which differ only by a methyl versus a hydroxyl group at the para-position of the aminophenyl moiety.[9][10]

- TW-85 (p-methyl): At low micromolar concentrations, this compound primarily induced apoptosis in U937 leukemia cells.[10]
- TW-96 (p-hydroxyl): This derivative was a weaker inducer of apoptosis but a stronger inducer of necrosis in multiple leukemic cell lines.[10] Its cytotoxicity was associated with the generation of reactive oxygen species (ROS), a mechanism not observed with TW-85.[10]

This stark difference in biological mechanism resulting from a minor chemical modification underscores the sensitivity of the SAR for this class of compounds and provides a clear rationale for derivatization—to tune the mechanism of cell death.

B. p53-MDM2 Inhibitors: For pyrrolidinone-based p53-MDM2 inhibitors, the goal is to mimic three key p53 amino acid residues (Phe, Trp, Leu) that bind to a hydrophobic cleft on the MDM2 protein.

- Pyrrolidinone Core: Serves as the central scaffold.
- Key Substituents: Three critical hydrophobic groups are appended to the core to occupy the binding pockets. For example, in one series, a 4-bromophenyl group, an isopropoxy group, and a benzoyl group were positioned to make hydrophobic and hydrogen bonding interactions with MDM2.[11]
- Optimization: Further optimization led to compounds like 41 and 60a, which showed improved inhibitory activity ($K_i = 260.0$ nM and 150.0 nM, respectively) and potent in vivo anti-tumor effects in a xenograft model.[11]

Compound Class	Key Structural Feature	Modification	Impact on Biological Activity	Reference
Aminophenyl-naphthoquinones	p-substituent on aminophenyl ring	-CH3 (TW-85) vs. -OH (TW-96)	Switches cell death mechanism from apoptosis to ROS-dependent necrosis.	[9][10]
p53-MDM2 Inhibitors	Substituents on pyrrolidone core	Optimization of hydrophobic groups	Increased binding affinity (lower Ki) and improved in vivo anti-tumor potency.	[11]

Experimental Protocol: Cell Viability (MTT) Assay

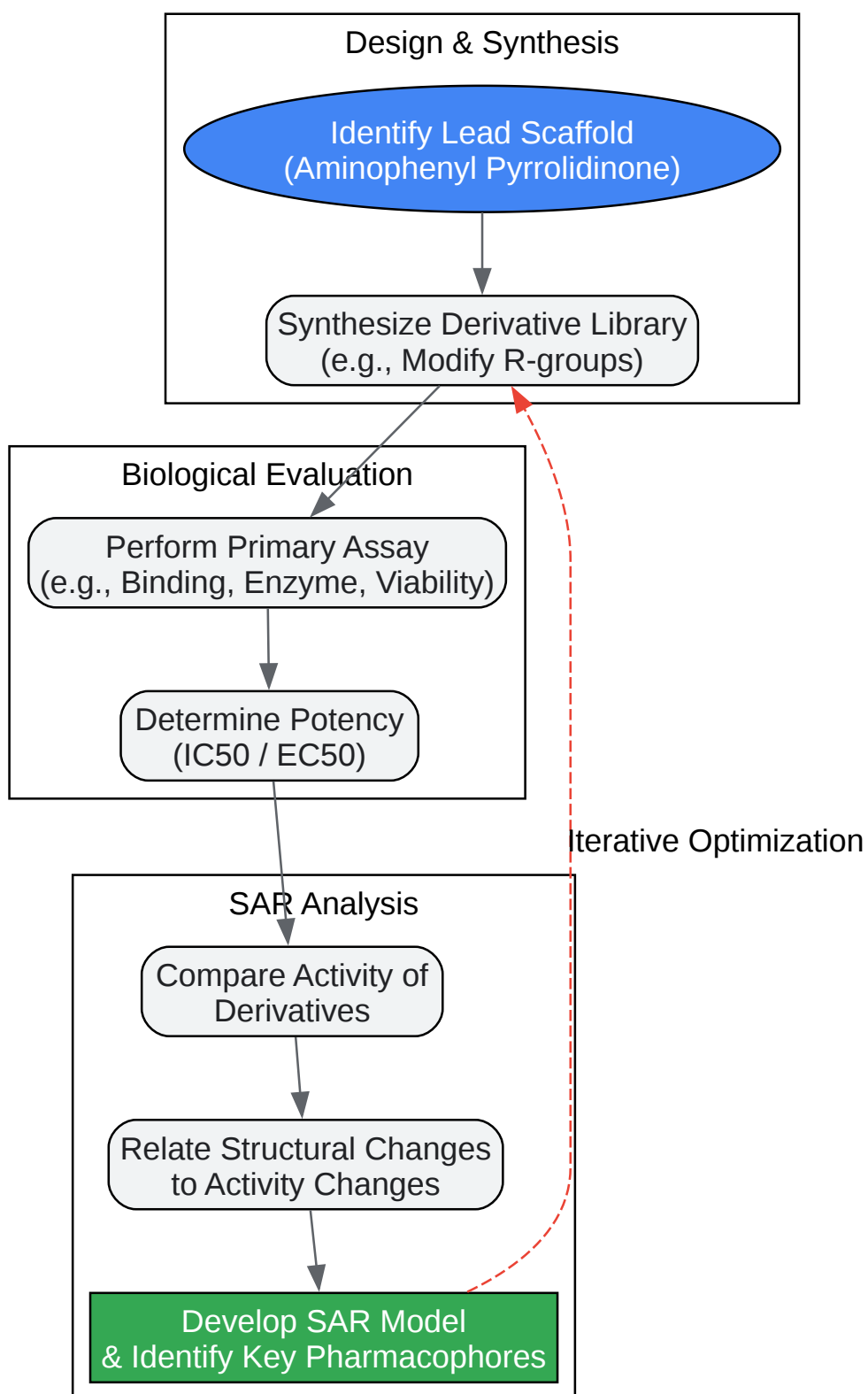
The MTT assay is a standard, colorimetric method for assessing cell viability. It is selected because it provides a quantitative measure of how a compound affects cell proliferation and cytotoxicity, which is a primary endpoint for anti-cancer drug discovery. The assay's principle is the reduction of the yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to purple formazan crystals by metabolically active cells.

Step-by-Step Methodology:

- **Cell Seeding:** Seed cancer cells (e.g., U937 for leukemia studies) in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with serial dilutions of the test compounds for a specified duration (e.g., 24, 48, or 72 hours). Include a vehicle control (e.g., DMSO) and a positive control for cytotoxicity.
- **MTT Addition:** After the incubation period, add MTT solution to each well and incubate for 2-4 hours at 37°C, allowing viable cells to convert MTT to formazan.

- **Formazan Solubilization:** Carefully remove the medium and add a solubilizing agent (e.g., DMSO or isopropanol with HCl) to dissolve the purple formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the solubilized formazan at a wavelength of approximately 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle-treated control cells. Plot the viability against the log of the compound concentration and fit the data to determine the IC₅₀ value (the concentration that inhibits cell growth by 50%).

Visualization: Workflow for Comparative SAR Analysis



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Caption: A generalized workflow for structure-activity relationship studies.

Conclusion

This guide demonstrates the remarkable versatility of the aminophenyl pyrrolidinone scaffold in medicinal chemistry. By systematically modifying substituents on the core structure, derivatives can be tailored to act as highly selective androgen receptor modulators, potent anticoagulants targeting Factors Xa and XIa, or innovative anti-cancer agents with tunable mechanisms of action. The comparative analysis reveals that while the core scaffold provides a foundational framework, the ultimate biological activity and therapeutic potential are dictated by precise, and sometimes subtle, structural modifications. The experimental protocols and SAR models presented herein provide a validated framework for researchers to build upon, facilitating the rational design and discovery of next-generation therapeutics based on this privileged chemical structure.

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